

Essential Guide to the Safe Disposal of PD 174265

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Compound of Interest

Compound Name: *pd 174265*

Cat. No.: *B1679130*

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This document provides crucial safety and logistical information for the proper disposal of **PD 174265**, a potent, selective, and reversible inhibitor of the epidermal growth factor receptor (EGFR) tyrosine kinase.^{[1][2]} The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

Chemical and Safety Data Overview

For quick reference, the following table summarizes the key properties and safety information for **PD 174265**.

Property	Data
Chemical Name	N-{4-[(3-Bromophenyl)amino]quinazolin-6-Yl}propanamide[1]
Synonyms	PD-174265, PD174265[1]
CAS Number	216163-53-0[1][2][3]
Molecular Formula	C17H15BrN4O[1][2]
Molecular Weight	371.23 g/mol [1]
Appearance	Yellow solid[1]
Primary Hazard	Potent bioactive compound; handle with care.
Storage Conditions	Powder: -20°C for up to 3 years. In solvent: -80°C for up to 1 year.[1]
Personal Protective Equipment (PPE)	Safety glasses, gloves, lab coat. Use in a well-ventilated area.[4]
First Aid - Eye Contact	Immediately flush eyes with large amounts of water.[4]
First Aid - Skin Contact	Rinse skin thoroughly with water and remove contaminated clothing.[4]
First Aid - Ingestion	Wash out mouth with water; do NOT induce vomiting; call a physician.[4]
First Aid - Inhalation	Relocate to fresh air. If breathing is difficult, provide CPR.[4]

Standard Disposal Protocol for PD 174265

The primary directive for the disposal of **PD 174265** is to adhere to local, state, and federal regulations.[4] This product is intended for research use only and should not be disposed of in general waste streams.[5]

Step 1: Personal Protective Equipment (PPE) Verification

- Before handling the compound, ensure you are wearing appropriate PPE, including a lab coat, chemical-resistant gloves, and safety glasses.[4]

Step 2: Waste Identification and Segregation

- Solid Waste: Collect any unused **PD 174265** powder, contaminated weigh boats, or other solid materials in a designated, clearly labeled hazardous waste container.
- Liquid Waste: If **PD 174265** has been dissolved in a solvent (e.g., DMSO), collect the solution in a designated hazardous liquid waste container.[2][3] Do not mix with incompatible waste streams.
- Contaminated Sharps: Any needles, syringes, or other sharps contaminated with **PD 174265** must be disposed of in a designated sharps container for hazardous chemical waste.

Step 3: Waste Containment and Labeling

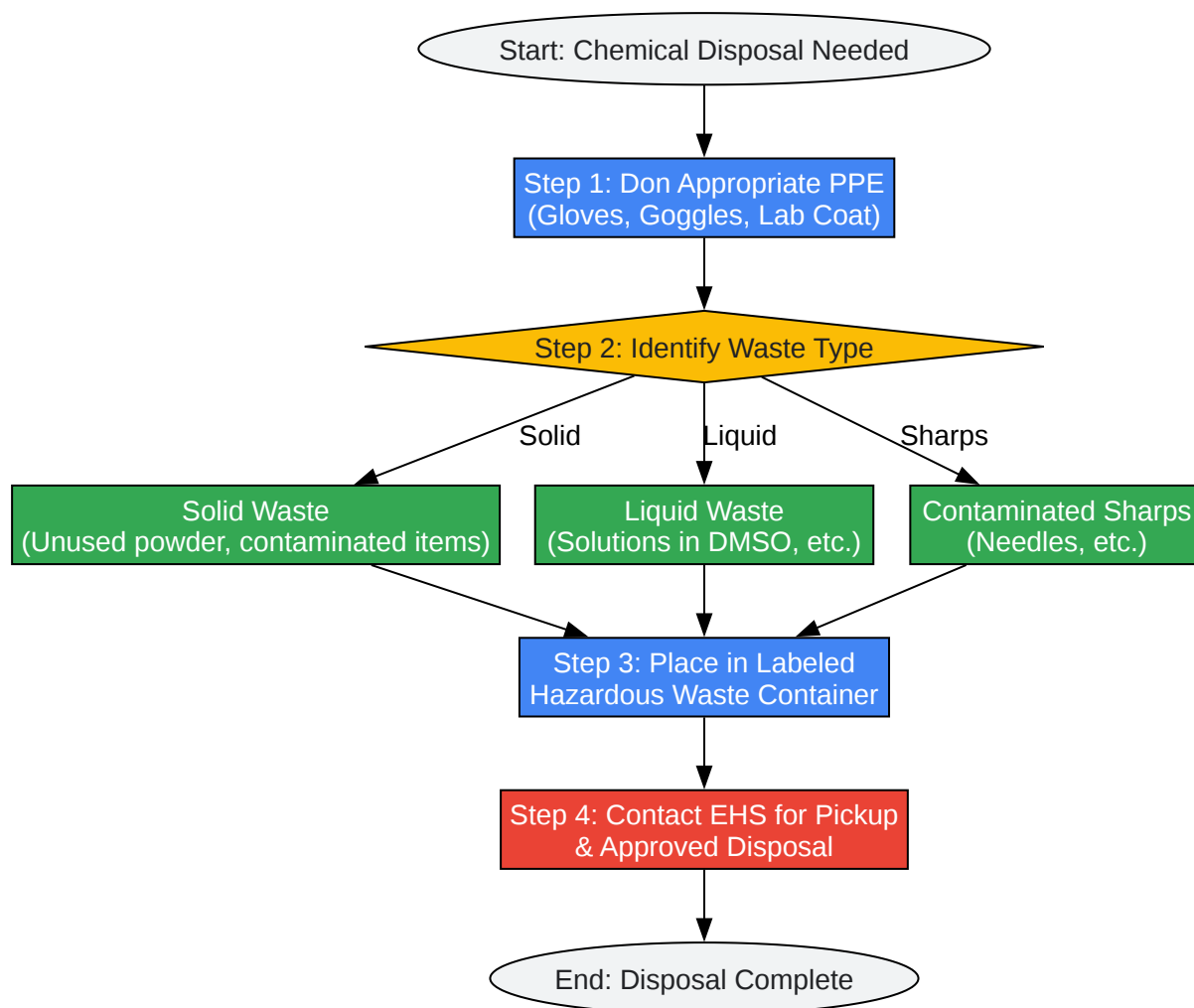
- Ensure all waste containers are sealed tightly and are in good condition.
- Label the waste container clearly with "Hazardous Waste," the full chemical name "**PD 174265**," and any solvents used.

Step 4: Final Disposal

- Dispose of the substance and its container through an approved waste disposal plant.[4]
- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the collection and disposal of the chemical waste.[6] They will provide guidance on specific institutional procedures.

Disposal Decision Workflow

The following diagram illustrates the logical workflow for making decisions regarding the proper disposal of laboratory chemical waste like **PD 174265**.



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Caption: Workflow for **PD 174265** chemical waste disposal.

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